

Unveiling the Molecular Architecture of Diarylcomosol III: A Technical Guide

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Compound of Interest

Compound Name: *Diarylcomosol III*

Cat. No.: B592949

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive technical overview of the structure elucidation of **Diarylcomosol III**, a diarylheptanoid isolated from the rhizomes of *Curcuma comosa*. This document details the experimental methodologies and presents the spectroscopic data that were pivotal in determining the chemical structure of this natural product.

Spectroscopic and Physicochemical Data

The structure of **Diarylcomosol III** was established through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The key quantitative data are summarized below.

Property	Value
Molecular Formula	C ₂₁ H ₂₈ O ₆
Molecular Weight	376.44
CAS Number	1452487-93-2
Appearance	Oil

Table 1: Physicochemical Properties of **Diarylcomosol III**[\[1\]](#)

While specific NMR and mass spectrometry data for **Diarylcomosol III** are not publicly available in the searched literature, Certificates of Analysis from various suppliers confirm that the NMR data are "consistent with the structure."^{[1][2]} The structural determination would have relied on detailed 1D and 2D NMR experiments, as is standard for novel natural products.

Experimental Protocols

The elucidation of the structure of **Diarylcomosol III** involved a systematic workflow, beginning with the extraction of the compound from its natural source, followed by purification and spectroscopic analysis.

Isolation and Purification

Diarylcomosol III is a diarylheptanoid that can be isolated from the dried rhizomes of *Curcuma comosa*. The general procedure for isolating diarylheptanoids from *C. comosa* involves the following steps:

- **Extraction:** The dried and powdered rhizomes are typically extracted with a solvent such as methanol or ethanol.
- **Fractionation:** The crude extract is then partitioned between different solvents of varying polarity to separate compounds based on their solubility.
- **Chromatography:** The resulting fractions are subjected to multiple rounds of column chromatography, often using silica gel, followed by preparative High-Performance Liquid Chromatography (HPLC) to isolate the pure compound.

Structure Determination

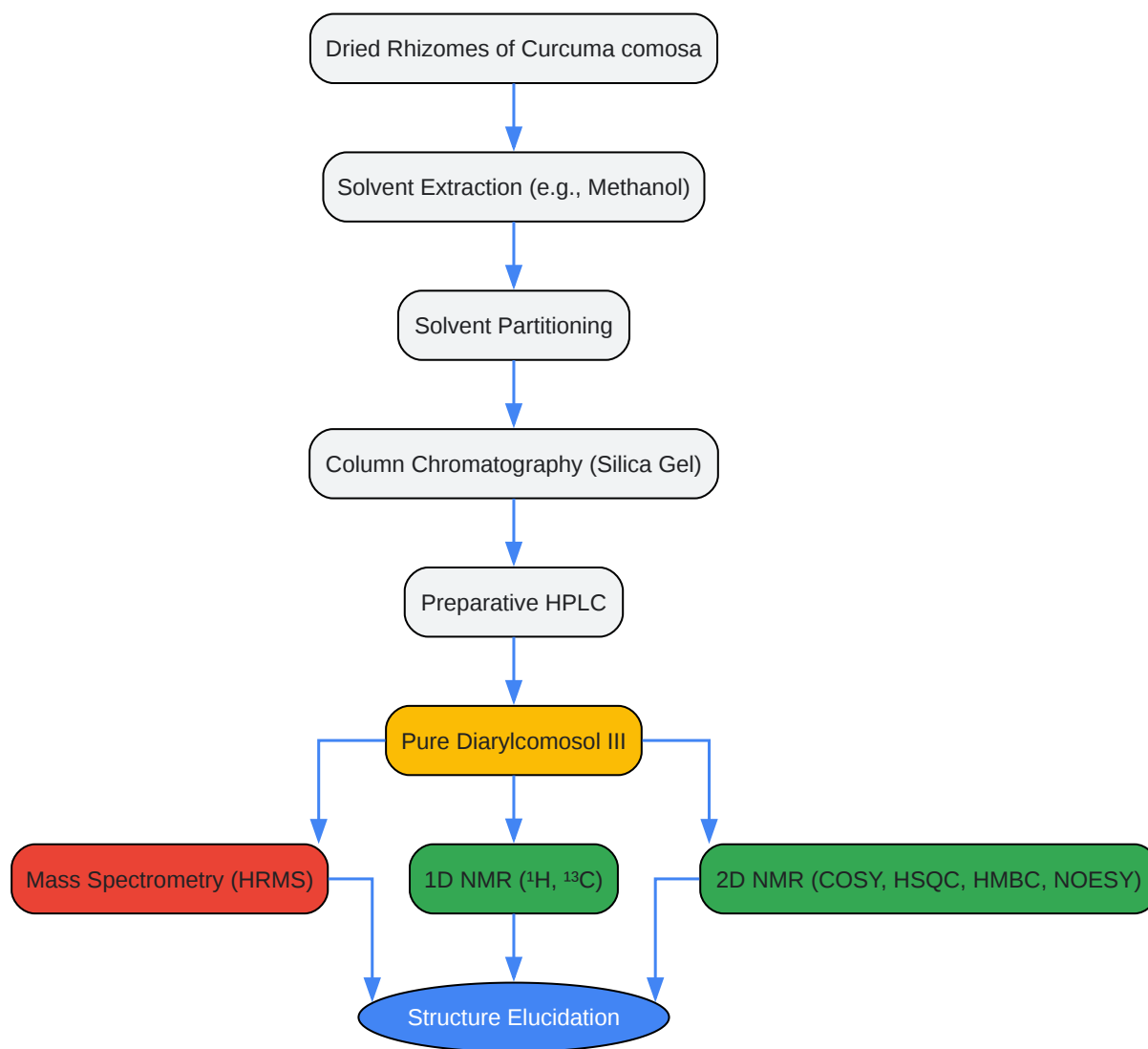
The definitive structure of **Diarylcomosol III** would have been determined using a combination of the following spectroscopic methods:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) would be used to determine the precise molecular weight and elemental composition, allowing for the deduction of the molecular formula (C₂₁H₂₈O₆).^[1]
- **1D NMR Spectroscopy (¹H and ¹³C):**

- ^1H NMR: Provides information on the number and types of protons, their chemical environment, and their connectivity through spin-spin coupling.
- ^{13}C NMR: Reveals the number of unique carbon atoms in the molecule and their chemical shifts, indicating the types of functional groups present.
- 2D NMR Spectroscopy:
 - COSY (Correlation Spectroscopy): Identifies proton-proton couplings, helping to establish the connectivity of adjacent protons.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which is crucial for assembling the carbon skeleton and placing substituents.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which is essential for determining the stereochemistry of the molecule.

Visualizations

The following diagrams illustrate the experimental workflow for the structure elucidation of **Diarylcomosol III** and its chemical structure.



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Figure 1: Experimental workflow for the isolation and structure elucidation of **Diarylcomosol III**.

Diarylcomosol III
(C₂₁H₂₈O₆)

Structure to be inserted here based on definitive spectroscopic data.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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